

4-Bromopyridine Hydrochloride: A Comprehensive Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromopyridine hydrochloride

Cat. No.: B018804

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This whitepaper provides an in-depth technical overview of **4-Bromopyridine hydrochloride**, a key building block in synthetic organic chemistry. Aimed at researchers, scientists, and professionals in drug development, this document details the compound's physicochemical properties, highlights its applications in pivotal cross-coupling reactions, provides a detailed experimental protocol for a representative Suzuki-Miyaura coupling, and discusses the biological significance of pyridine derivatives.

Physicochemical Properties of 4-Bromopyridine Hydrochloride

4-Bromopyridine hydrochloride is a white to almost white crystalline powder.^[1] It is a crucial starting material for the synthesis of a wide array of functionalized pyridine derivatives.^{[1][2]} A summary of its key quantitative data is presented below for easy reference.

Property	Value	Source(s)
Molecular Weight	194.46 g/mol	[1][3]
Chemical Formula	C ₅ H ₄ BrN·HCl (or C ₅ H ₅ BrClN)	[1][3]
CAS Number	19524-06-2	[1][3]
Monoisotopic Mass	192.92939 Da	
Melting Point	~270 °C (with decomposition)	[4][5]
Solubility	Soluble in DMSO, Methanol, and Water	[1]

Applications in Organic Synthesis: A Versatile Precursor

4-Bromopyridine hydrochloride is a versatile reagent primarily utilized in the formation of carbon-carbon and carbon-heteroatom bonds through various cross-coupling reactions.[5] Before its use in most organic reactions, the more reactive free base, 4-bromopyridine, is typically liberated by treatment with a mild base.[1] This can be achieved, for example, by stirring the hydrochloride salt with potassium carbonate in acetonitrile.

The freebase form is a key substrate in several palladium-catalyzed cross-coupling reactions, including:

- Suzuki-Miyaura Coupling: For the formation of C-C bonds with boronic acids.[2][5]
- Sonogashira Coupling: For the formation of C-C bonds with terminal alkynes.[5][6][7]
- Heck Coupling: For the formation of C-C bonds with alkenes.[2]
- Stille Coupling: For the formation of C-C bonds with organostannanes.[2][5]

These reactions are fundamental in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs) and functional materials.[5][8]

Detailed Experimental Protocol: Suzuki-Miyaura Coupling

The following is a representative protocol for the Suzuki-Miyaura cross-coupling of a 4-bromopyridine derivative with an arylboronic acid, a common application for this class of compounds.

Reaction: Synthesis of a 4-arylpyridine derivative.

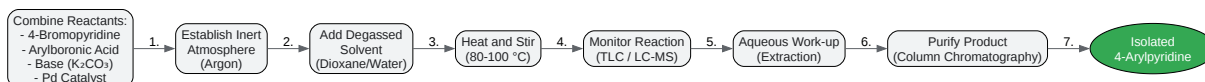
Materials:

- 4-Bromopyridine (generated from the hydrochloride salt) (1.0 equiv)
- Arylboronic acid (1.2 equiv)
- Palladium catalyst (e.g., Pd(dppf)Cl₂, 3 mol%)
- Base (e.g., K₂CO₃, 2.0 equiv)
- Anhydrous and degassed solvent (e.g., 1,4-dioxane/water, 4:1)

Procedure:

- **Reaction Setup:** In a dry Schlenk flask, combine 4-bromopyridine, the arylboronic acid, the base, and the palladium catalyst.
- **Inert Atmosphere:** Seal the flask and subject it to three cycles of evacuation and backfilling with an inert gas, such as argon.
- **Solvent Addition:** Introduce the degassed solvent system via syringe.
- **Reaction:** Heat the mixture to 80-100 °C with vigorous stirring.
- **Monitoring:** Track the reaction's progress using an appropriate analytical method like Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Work-up:** Upon completion, cool the reaction to room temperature. Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.

- Purification: Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography.



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A generalized workflow for the Suzuki-Miyaura coupling of 4-bromopyridine.

Biological Significance of 4-Substituted Pyridine Derivatives

The pyridine scaffold is a "privileged structure" in medicinal chemistry, appearing in a multitude of FDA-approved drugs.[9] The functionalization of the pyridine ring at the 4-position, often facilitated by precursors like **4-bromopyridine hydrochloride**, allows for the synthesis of compounds with diverse biological activities.

Derivatives of 4-substituted pyridines have shown potential as:

- **Anticancer Agents:** Many pyridine derivatives exhibit antiproliferative activity against various cancer cell lines.[9] The nature of the substituent at the 4-position can significantly influence this activity.
- **CXCR4 Antagonists:** The C-X-C chemokine receptor type 4 (CXCR4) is implicated in several diseases, including cancer metastasis and inflammatory conditions. Pyridine-containing molecules have been developed as potent CXCR4 antagonists.
- **Antimicrobial Agents:** Novel pyridine and thienopyridine derivatives have demonstrated significant antimicrobial activity against various bacterial and fungal strains.[10]

The ease of modification of the 4-position of the pyridine ring, starting from **4-bromopyridine hydrochloride**, makes it an invaluable tool for generating chemical libraries for high-throughput screening in drug discovery campaigns.[8]

This technical guide serves as a foundational resource for researchers working with **4-bromopyridine hydrochloride**. The provided data and protocols aim to facilitate its effective use in the synthesis of novel compounds with significant potential in medicinal chemistry and materials science.

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- To cite this document: BenchChem. [4-Bromopyridine Hydrochloride: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b018804#4-bromopyridine-hydrochloride-molecular-weight]

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